

# Spectrophotometric Determination of Alimemazine Concentration: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Alimemazine	
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#### Introduction

**Alimemazine** (also known as Trimeprazine) is a phenothiazine derivative with antihistaminic, sedative, and antiemetic properties. Accurate and reliable quantification of **Alimemazine** in bulk drug and pharmaceutical formulations is crucial for quality control and ensuring therapeutic efficacy. Spectrophotometry offers a simple, cost-effective, and rapid analytical approach for this purpose.

This document provides detailed application notes and protocols for the spectrophotometric determination of **Alimemazine** concentration. The primary method detailed is a difference spectrophotometric method based on the oxidation of **Alimemazine** to its sulfoxide derivative, which exhibits a distinct absorption maximum.

#### **Principle of the Method**

The core principle of the primary method discussed is the chemical derivatization of **Alimemazine**. **Alimemazine**, a phenothiazine, is oxidized by a potent oxidizing agent, potassium caroate (a component of Oxone®), in an acidic medium. This reaction quantitatively converts **Alimemazine** to **Alimemazine** sulfoxide. The resulting sulfoxide derivative has a unique UV absorption spectrum with a maximum absorbance ( $\lambda$ max) at 342 nm.



In difference spectrophotometry, the absorbance of the oxidized sample solution is measured against a blank containing an unoxidized solution of the drug at the same concentration. This technique effectively nullifies the absorbance from the unreacted drug and any excipients that do not react with the oxidizing agent, thereby enhancing the specificity and accuracy of the measurement. The difference in absorbance ( $\Delta A$ ) is directly proportional to the concentration of **Alimemazine** in the sample.

#### **Data Presentation: Method Validation Parameters**

The following table summarizes the key quantitative validation parameters for the difference spectrophotometric method for **Alimemazine** determination.[1]

Parameter	Value	
Wavelength of Maximum Absorbance (λmax)	342 nm	
Linear Concentration Range	2 - 30 μg/mL	
Molar Absorptivity (ε)	$(4.7 \pm 0.06) \times 10^{3} \text{ L mol}^{-1} \text{ cm}^{-1}$	
Limit of Detection (LOD)	0.68 μg/mL	
Limit of Quantitation (LOQ)	2.07 μg/mL	
Regression Equation	A = (0.0539 ± 0.0014) × C - (0.017 ± 0.026)	
Relative Standard Deviation (RSD)	≤ 1.8%	

## **Experimental Protocols**

This section provides a detailed methodology for the determination of **Alimemazine** using the difference spectrophotometric method.

#### **Apparatus and Reagents**

- Apparatus:
  - Double-beam UV-Visible Spectrophotometer with 1 cm and 5 cm matched quartz cells.
  - Analytical balance



- Volumetric flasks (25 mL, 100 mL)
- Pipettes (precision grade)
- pH meter
- Orbital shaker
- Reagents:
  - Alimemazine Tartrate reference standard
  - Potassium Caroate (Oxone®, KHSO₅)
  - Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>), 0.1 M and 0.2 M solutions
  - Distilled or deionized water
  - Ethanol (for oral solution analysis)

#### **Preparation of Solutions**

- Standard Alimemazine Tartrate Stock Solution (e.g., 200 μg/mL):
  - Accurately weigh 20.0 mg of Alimemazine Tartrate reference standard.
  - Transfer it to a 100 mL volumetric flask.
  - Dissolve in and dilute to the mark with 0.1 M H<sub>2</sub>SO<sub>4</sub>. Mix thoroughly.
- Potassium Caroate (KHSO<sub>5</sub>) Solution (e.g., 1.8 mmol L<sup>-1</sup>):
  - Prepare a stock solution of 0.02 M KHSO<sub>5</sub>.
  - Dilute the stock solution appropriately with distilled water to obtain a working solution of
     1.8 mmol L<sup>-1</sup>. Prepare this solution fresh daily.
- Sulfuric Acid (0.1 M and 0.2 M):



• Prepare by appropriate dilution of concentrated sulfuric acid.

#### **Preparation of Calibration Curve**

- Accurately transfer aliquots (e.g., 0.25, 0.50, 1.25, 2.50, 3.75 mL) of the Standard
   Alimemazine Stock Solution (200 μg/mL) into a series of 25 mL volumetric flasks to obtain final concentrations of 2, 4, 10, 20, and 30 μg/mL.
- For each flask, prepare three sets:
  - Solution A (Oxidized Sample): Add 12.5 mL of 0.2 M H₂SO₄ and 1.5 mL of 1.8 mmol L⁻¹
     KHSO₅ solution. Dilute to the mark with distilled water and mix well.
  - Solution B (Oxidized Blank): In a separate 25 mL volumetric flask, add 12.5 mL of 0.2 M H₂SO₄ and 1.5 mL of 1.8 mmol L⁻¹ KHSO₅ solution. Dilute to the mark with distilled water and mix.
  - Solution C (Unoxidized Sample for Difference Measurement): To the aliquot of
     Alimemazine standard, add 12.5 mL of 0.2 M H<sub>2</sub>SO<sub>4</sub> and dilute to the mark with distilled water. Mix well.
- Allow the solutions to stand for a sufficient time for the reaction to complete (typically 10-15 minutes at room temperature).
- Measure the absorbance of each Solution A at 342 nm using the corresponding Solution C as the blank.
- Plot the difference in absorbance (ΔA) versus the concentration of Alimemazine (µg/mL) to construct the calibration curve.

## **Sample Preparation**

- From Tablets (e.g., 5 mg Alimemazine per tablet):
  - Weigh and finely powder no fewer than 20 tablets to determine the average tablet weight.
  - Accurately weigh a portion of the powder equivalent to a specific amount of Alimemazine Tartrate (e.g., 10 mg).



- Transfer the powder to a 25 mL volumetric flask.
- Add approximately 15 mL of 0.1 M H<sub>2</sub>SO<sub>4</sub> and shake for 10 minutes.
- Dilute to the mark with 0.1 M H<sub>2</sub>SO<sub>4</sub>, mix well, and filter the solution.
- Further dilute an aliquot of the filtrate with 0.1 M H<sub>2</sub>SO<sub>4</sub> to obtain a theoretical concentration within the linear range (2-30 µg/mL).
- Prepare Solution A (Sample) and Solution C (Sample Blank) as described in section 4.3.
- From Oral Solution (e.g., 4% Alimemazine):
  - Accurately measure a volume of the oral solution equivalent to a known amount of Alimemazine.
  - Dilute the sample quantitatively with 10% ethanol to an appropriate intermediate concentration.
  - Further dilute an aliquot of this solution with 0.1 M H<sub>2</sub>SO<sub>4</sub> to bring the concentration within the calibration range.
  - Prepare Solution A (Sample) and Solution C (Sample Blank) as described in section 4.3.

#### **Analytical Procedure**

- Prepare the sample solutions (Solution A and Solution C) as described in section 4.4.
- Measure the absorbance of the oxidized sample solution (Solution A) at 342 nm using the corresponding unoxidized sample solution (Solution C) as the blank.
- Calculate the concentration of **Alimemazine** in the sample solution by interpolating the measured absorbance value from the calibration curve or using the regression equation.
- Calculate the amount of Alimemazine in the original pharmaceutical dosage form, taking into account all dilution factors.

#### **Visualizations**

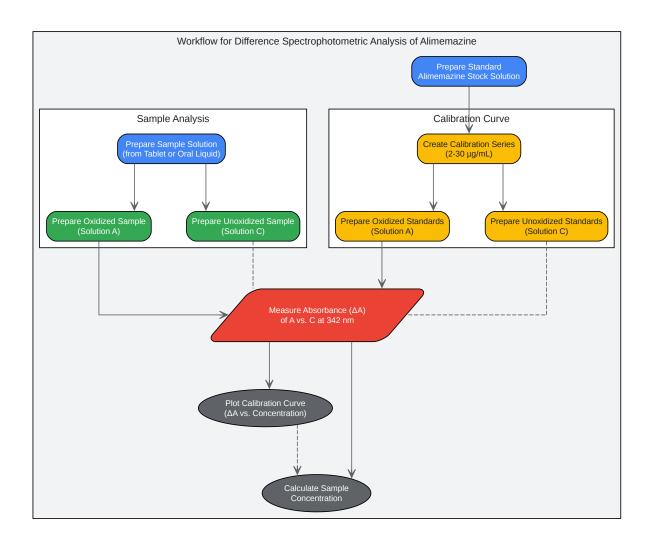


## **Chemical Reaction Pathway**

Caption: Oxidation of Alimemazine to Alimemazine Sulfoxide.

# **Experimental Workflow**





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Caption: Experimental workflow for **Alimemazine** determination.



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#### References

- 1. researchgate.net [researchgate.net]
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